

Disperse Yellow 39 (CAS No. 12236-29-2): A Technical Guide

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Yellow 39 (CAS No. 12236-29-2) is a synthetic dye belonging to the methine class, primarily utilized in the textile industry for dyeing synthetic fibers such as polyester, polyamide, and acetate.[1][2][3] Its chemical formula is $C_{17}H_{16}N_2O$, and it has a molecular weight of 264.32 g/mol .[1][4][5] This technical guide provides a comprehensive overview of the chemical and physical properties, toxicological profile, and analytical methodologies for **Disperse Yellow 39**. The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound in various contexts, from environmental analysis to toxicology studies. While extensively used as a colorant, publicly available data on its biological activity, metabolic pathways, and interactions with cellular signaling cascades are limited. This guide summarizes the existing knowledge and highlights areas where further research is needed.

Chemical and Physical Properties

Disperse Yellow 39 is a yellow to reddish-yellow or orange powder.^[2] As a disperse dye, it has low water solubility, a characteristic that is essential for its application in dyeing hydrophobic synthetic fibers.^[6] Key identifiers and properties are summarized in the tables below.

Table 1: Chemical Identifiers for Disperse Yellow 39

Identifier	Value
CAS Number	12236-29-2 ^{[1][3][4][5]}
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ^{[1][3][4][5]}
Molecular Weight	264.32 g/mol ^{[1][3][4][5]}
IUPAC Name	(2E)-2-[[4-(dimethylamino)phenyl]methylidene]-1H-indol-3-one ^[5]
Synonyms	C.I. Disperse Yellow 39, Dispersol Fast Yellow GR, Dispersol Yellow B-GR, C.I. 480095 ^{[1][2][5][7]}
InChI Key	QHKZIUJTLUGSEX-UHFFFAOYSA-N ^{[4][7]}
Canonical SMILES	CN(C)c1ccc(C=C2Nc3ccccc3C2=O)cc1 ^{[4][8]}

Table 2: Physicochemical Properties of Disperse Yellow 39

Property	Value
Melting Point	232-234 °C[2][7]
Boiling Point (Predicted)	466.0 ± 45.0 °C at 760 mmHg[2][4]
Density (Predicted)	1.2 ± 0.1 g/cm ³ [2][4][7]
Flash Point (Predicted)	235.6 ± 28.7 °C[4]
Vapor Pressure (Predicted)	0.0 ± 1.2 mmHg at 25°C[4]
LogP (Predicted)	5.16[4]
pKa (Predicted)	4.32 ± 0.24[2]
Solubility	Slightly soluble in Dichloromethane, Methanol; Very slightly soluble in Ethanol.[7]

Toxicological Profile

The toxicological data for **Disperse Yellow 39** is primarily derived from safety data sheets and regulatory lists for consumer products. There is a notable absence of in-depth mechanistic studies in publicly available literature. The primary concerns associated with disperse dyes, in general, are skin sensitization and potential genotoxicity, often linked to their metabolic byproducts.[6][9]

Table 3: Summary of Toxicological Data for Disperse Yellow 39

Endpoint	Result/Classification	Notes
Acute Oral Toxicity	Harmful if swallowed (GHS Category 4).[5]	Hazard statement H302 applies.[2][5]
Skin Sensitization	Potential for allergic skin reaction.[6][9]	Did not cause sensitization in some laboratory animal tests.[10]
Eye Irritation	Causes serious eye irritation.[10]	
Mutagenicity (Ames Test)	Not mutagenic in Ames Test.[10]	
Genotoxicity	Equivocal evidence; Positive results were obtained in some in vivo tests for mutation in mammalian somatic cells.[10]	Further research is needed to clarify genotoxic potential.
Carcinogenicity	Not classified.	No comprehensive carcinogenicity studies were found.
Reproductive Toxicity	Animal testing did not show any effects on fertility.[10]	
Cytotoxicity	Subject to cytotoxicity testing (ISO 10993-5) for medical devices.[1]	No specific results for Disperse Yellow 39 were found.

Metabolism

Specific metabolic studies for **Disperse Yellow 39** were not found in the reviewed literature. However, it is important to consider the metabolic pathways of related azo dyes, which are known to undergo reductive cleavage of the azo bond by human intestinal microbiota. This process can lead to the formation of aromatic amines, which may be more toxic than the parent dye. Given that **Disperse Yellow 39** is a methine dye, not an azo dye, its metabolic fate may differ. However, the potential for metabolism by skin or gut microbiota into smaller, potentially

absorbable and reactive molecules warrants investigation, especially in the context of drug development and safety assessment.

Signaling Pathways

As of the date of this guide, no studies have been identified in the public domain that describe the interaction of **Disperse Yellow 39** with specific cellular signaling pathways. The lack of research in this area is a significant data gap. For professionals in drug development, this indicates that any potential biological activity of this compound is uncharacterized, and it should be handled with appropriate caution in biological systems.

Experimental Protocols

Detailed experimental protocols for toxicological evaluation of **Disperse Yellow 39** are not readily available. However, based on methods for the analysis of disperse dyes in textiles, a representative analytical protocol is provided below. This is crucial for quality control and regulatory compliance.

Protocol: Quantification of Disperse Yellow 39 in Textiles by LC-MS/MS

This protocol is a composite based on standard methods for the analysis of disperse dyes.[\[5\]](#)
[\[11\]](#)[\[12\]](#)

Objective: To extract and quantify the amount of **Disperse Yellow 39** in a textile sample using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials:

- Textile sample
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- **Disperse Yellow 39** analytical standard

- Flasks, ultrasonic bath, centrifuge, 0.22 μ m PTFE filters, LC vials

Procedure:

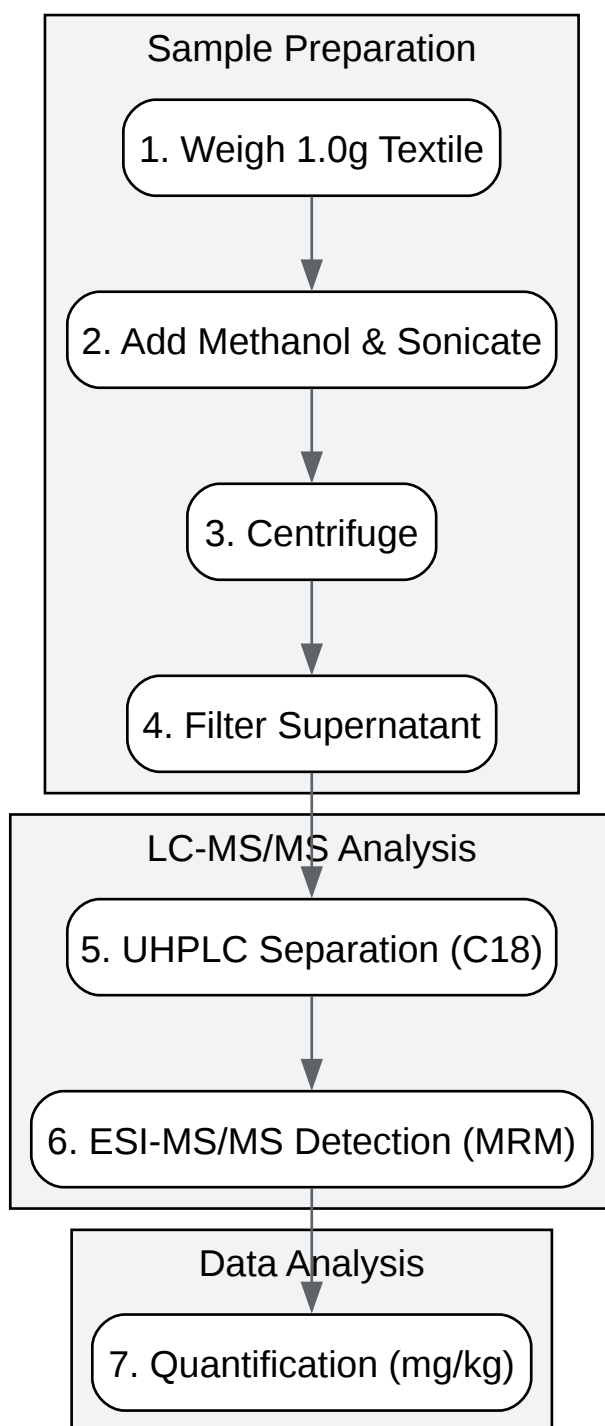
- Sample Preparation:
 1. Accurately weigh 1.0 g of a homogenized textile sample into a flask.[\[12\]](#)
 2. Add 20 mL of methanol to the flask.[\[5\]](#)[\[12\]](#)
 3. Place the flask in an ultrasonic bath and sonicate for 30 minutes at 50-60°C.[\[5\]](#)[\[12\]](#)
 4. Centrifuge the extract at 4000 rpm for 10 minutes.[\[5\]](#)[\[12\]](#)
 5. Filter the supernatant through a 0.22 μ m PTFE filter into an LC vial for analysis.[\[5\]](#)[\[12\]](#)
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - System: UHPLC system.[\[8\]](#)[\[12\]](#)
 - Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.7 μ m).[\[5\]](#)[\[12\]](#)
 - Mobile Phase A: Water with 0.1% formic acid.[\[5\]](#)[\[12\]](#)
 - Mobile Phase B: Methanol with 0.1% formic acid.[\[12\]](#)
 - Flow Rate: 0.3 mL/min.[\[8\]](#)[\[12\]](#)
 - Injection Volume: 5 μ L.[\[8\]](#)
 - Column Temperature: 40°C.[\[12\]](#)
 - Gradient: A suitable gradient from high aqueous to high organic content to elute the analyte.
 - Mass Spectrometry (MS):

- System: Triple quadrupole mass spectrometer.[8][12]
 - Ionization Source: Electrospray Ionization (ESI), positive mode.[12]
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).[8][11]
 - MRM Transitions: Specific precursor-to-product ion transitions for **Disperse Yellow 39** must be determined by infusing a standard solution.
- Quantification:
 - Prepare a calibration curve using the **Disperse Yellow 39** analytical standard.
 - Calculate the concentration in the sample extract and report the final amount in mg/kg of the textile material.[11]

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the analysis of **Disperse Yellow 39** in textile samples as described in the protocol above.



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Caption: Experimental workflow for LC-MS/MS analysis of **Disperse Yellow 39** in textiles.

Conclusion

Disperse Yellow 39 is a widely used methine dye with a well-defined chemical structure and physical properties. Its toxicological profile suggests it is harmful if swallowed and can cause serious eye irritation, with some evidence pointing towards potential genotoxicity. However, there is a significant lack of in-depth research regarding its metabolism, mechanism of action, and interaction with cellular signaling pathways. For the drug development and research communities, this represents a critical data gap. While robust analytical methods for its detection in consumer goods exist, further biological studies are necessary to fully characterize its safety profile and potential for bioactivity.

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